

# Technical Guide: Physicochemical Properties of 10-Bromo-1-decene

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## Compound of Interest

Compound Name: 10-Bromo-1-decene

Cat. No.: B1332156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **10-Bromo-1-decene** (CAS No. 62871-09-4), a versatile building block in organic synthesis. The information is curated for professionals in research and drug development who require precise data for experimental design and process scale-up.

## Core Physicochemical Data

The boiling point and density of **10-Bromo-1-decene** are critical parameters for its handling, purification, and application in synthetic chemistry. The following tables summarize the key quantitative data available in the literature.

**Table 1: Boiling Point of 10-Bromo-1-decene**

Boiling Point (°C)	Pressure	Reference
50	0.3 mmHg	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
50	0.4 hPa	<a href="#">[4]</a>
239.3	760 mmHg	<a href="#">[5]</a>

Note: 0.3 mmHg is approximately equal to 0.4 hPa. The boiling point at 760 mmHg is likely a calculated value.

**Table 2: Density of 10-Bromo-1-decene**

Density	Temperature (°C)	Reference
1.092 g/mL	25	[1][2][3][6]
1.092 g/cm <sup>3</sup>	Not Specified	
1.085 g/cm <sup>3</sup>	Not Specified	[5]

Note: 1 g/mL is equivalent to 1 g/cm<sup>3</sup>.

## Experimental Protocols

While specific experimental procedures for the determination of the boiling point and density of **10-Bromo-1-decene** are not detailed in the reviewed literature, this section provides a general methodology for these measurements and a detailed protocol for its synthesis.

## Synthesis of 10-Bromo-1-decene from 9-Decen-1-ol

A common method for the synthesis of **10-Bromo-1-decene** involves the bromination of 9-decen-1-ol.[2][3] A detailed experimental procedure is as follows:

- **Reaction Setup:** To a round-bottom flask, add 9-decen-1-ol (10.0 g, 64.1 mmol) and dichloromethane (300 mL). Cool the mixture to 0 °C in an ice bath.
- **Addition of Reagents:** Subsequently, add triphenylphosphine (21.8 g, 83.1 mmol) and carbon tetrabromide (27.6 g, 83.2 mmol) to the cooled mixture.
- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature over a period of 1 hour and continue stirring for 14 hours.
- **Purification:** After the reaction is complete, purify the product by silica gel column chromatography using hexane as the eluent.
- **Product Isolation:** Remove the solvent under vacuum to yield **10-bromo-1-decene** as a colorless transparent liquid (14.0 g, 63.9 mmol, 100% yield). The spectral data of the obtained product should be in agreement with the commercially available standard.[2]

## General Methodology for Boiling Point Determination at Reduced Pressure

The boiling point of a liquid at reduced pressure is typically determined using vacuum distillation.

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a distilling flask, a condenser, a receiving flask, and a connection to a vacuum pump. A manometer is included to measure the pressure.
- **Sample Preparation:** Place the liquid sample (**10-Bromo-1-decene**) in the distilling flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Evacuation:** Gradually evacuate the apparatus to the desired pressure (e.g., 0.3 mmHg).
- **Heating:** Gently heat the distilling flask.
- **Data Recording:** Record the temperature at which the liquid boils and condenses in the condenser. This temperature is the boiling point at the recorded pressure.

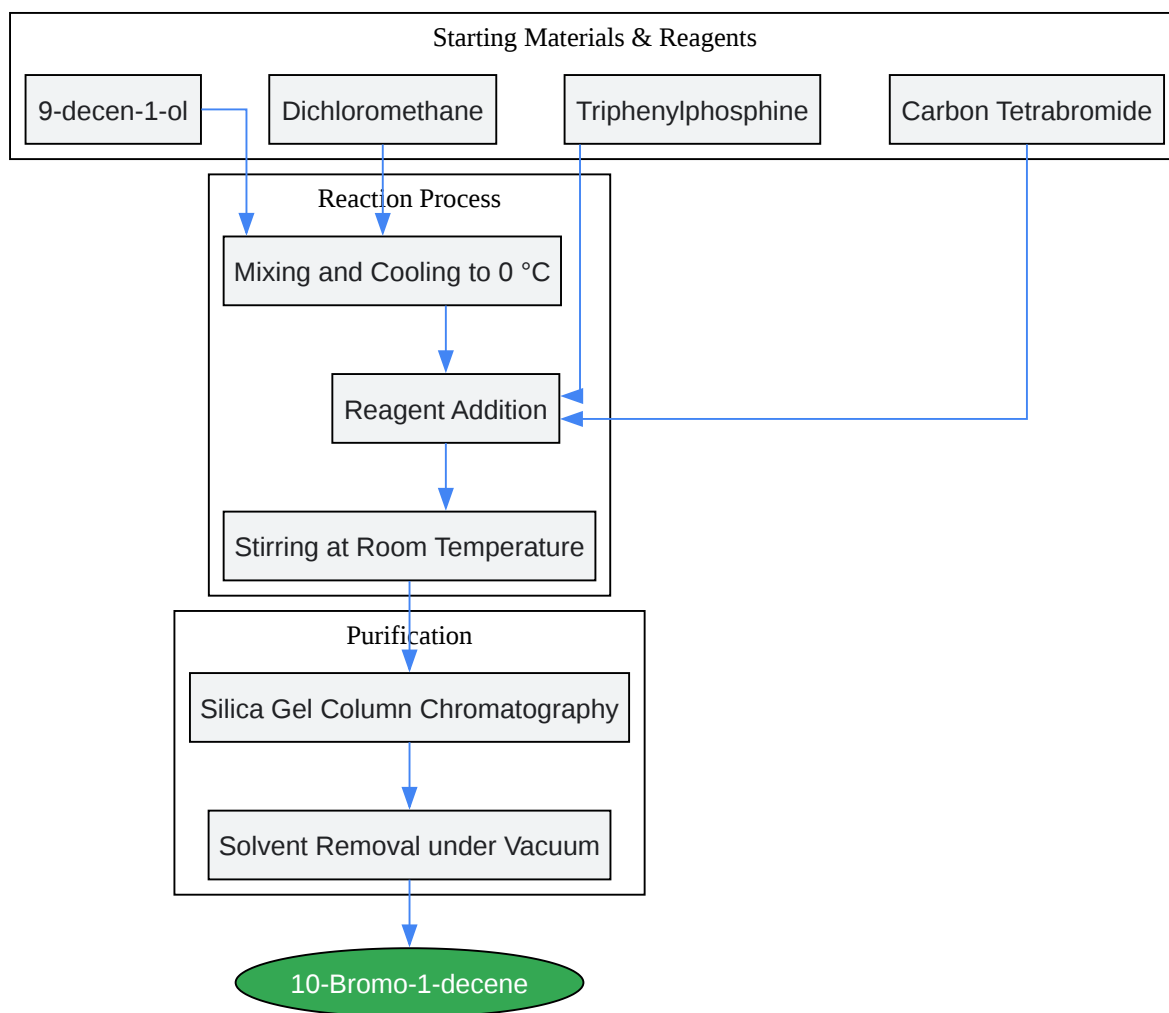
## General Methodology for Density Measurement

The density of a liquid can be determined using a pycnometer or a digital density meter.

- **Calibration:** Calibrate the pycnometer with a liquid of known density, typically deionized water, at a specific temperature (e.g., 25 °C).
- **Sample Measurement:** Fill the pycnometer with the sample liquid (**10-Bromo-1-decene**) and measure its mass at the same temperature.
- **Calculation:** The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

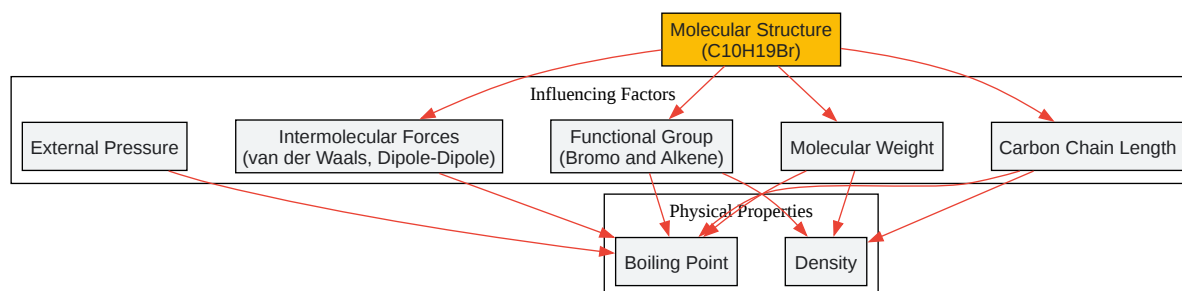
## Visualizations

The following diagrams illustrate the synthesis workflow and a logical representation of factors influencing the physical properties of **10-Bromo-1-decene**.



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Synthesis workflow for **10-Bromo-1-decene**.



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Factors influencing boiling point and density.

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